

2,4,5-Trichloroquinazoline: A Technical Overview of a Scarcely Characterized Heterocycle

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Compound of Interest

Compound Name: 2,4,5-Trichloroquinazoline

Cat. No.: B172733

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4,5-Trichloroquinazoline is a halogenated heterocyclic compound belonging to the quinazoline family. The quinazoline scaffold is of significant interest in medicinal chemistry due to its presence in a variety of biologically active molecules, including several approved anticancer drugs that target signaling pathways like those involving the Epidermal Growth Factor Receptor (EGFR).^[1] As a trichlorinated derivative, **2,4,5-Trichloroquinazoline** presents a potentially reactive synthetic intermediate for the development of novel therapeutics. The chlorine substituents at the 2, 4, and 5 positions offer opportunities for selective nucleophilic substitution, allowing for the construction of diverse and complex molecular architectures for biological screening.^[1]

Despite its potential as a building block in drug discovery, publicly available data on the specific physicochemical properties, detailed synthesis protocols, and biological activities of **2,4,5-Trichloroquinazoline** (CAS No. 134517-55-8) are remarkably limited. This guide summarizes the currently available information and highlights the significant data gaps for this particular chemical entity.

Physicochemical Properties

Detailed experimental data regarding the physicochemical properties of **2,4,5-Trichloroquinazoline** are not readily available in the scientific literature. The following table

summarizes the basic molecular information that has been identified from chemical supplier databases.

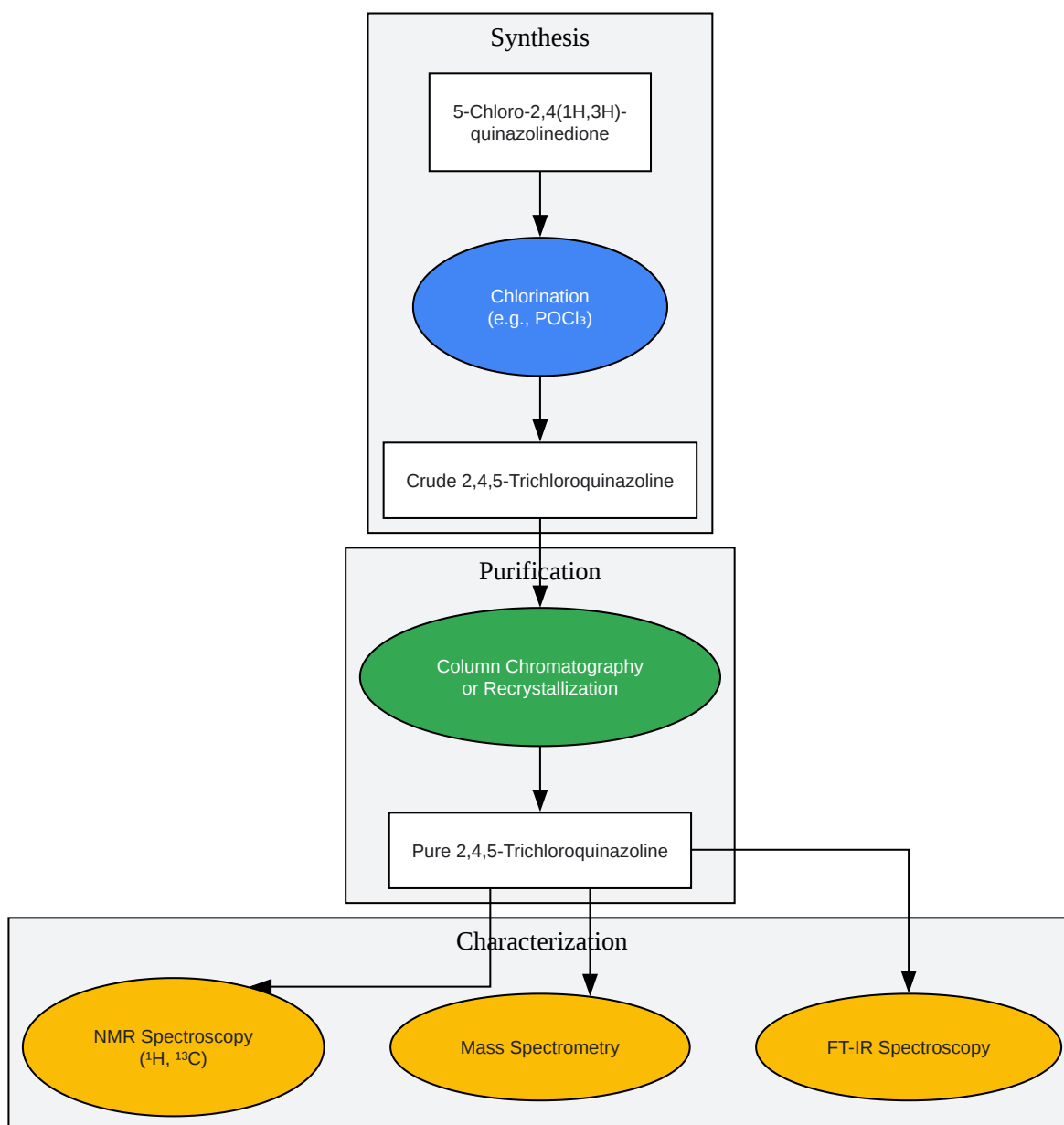
Property	Value	Source
CAS Number	134517-55-8	[2]
Molecular Formula	C ₈ H ₃ Cl ₃ N ₂	[2]
Molecular Weight	233.48 g/mol	[1]
IUPAC Name	2,4,5-trichloroquinazoline	[1]
Canonical SMILES	<chem>C1=CC2=C(C(=C1)Cl)N=C(N=C2Cl)Cl</chem>	N/A
Melting Point	Not Available	
Boiling Point	Not Available	
Solubility	Not Available	
pKa	Not Available	
LogP	Not Available	

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2,4,5-Trichloroquinazoline** is not described in the currently accessible scientific literature. However, general synthetic routes to chlorinated quinazolines often involve the chlorination of a corresponding quinazolinedione or hydroxyquinazoline precursor.

A plausible, though unverified, synthetic approach could start from 5-chloro-2,4(1H,3H)-quinazolinedione.[3] This precursor could potentially be chlorinated using a strong chlorinating agent like phosphorus oxychloride (POCl₃) or a mixture of reagents such as triphenylphosphine and a chlorine source to yield the desired **2,4,5-trichloroquinazoline**.

General Workflow for Synthesis and Characterization:



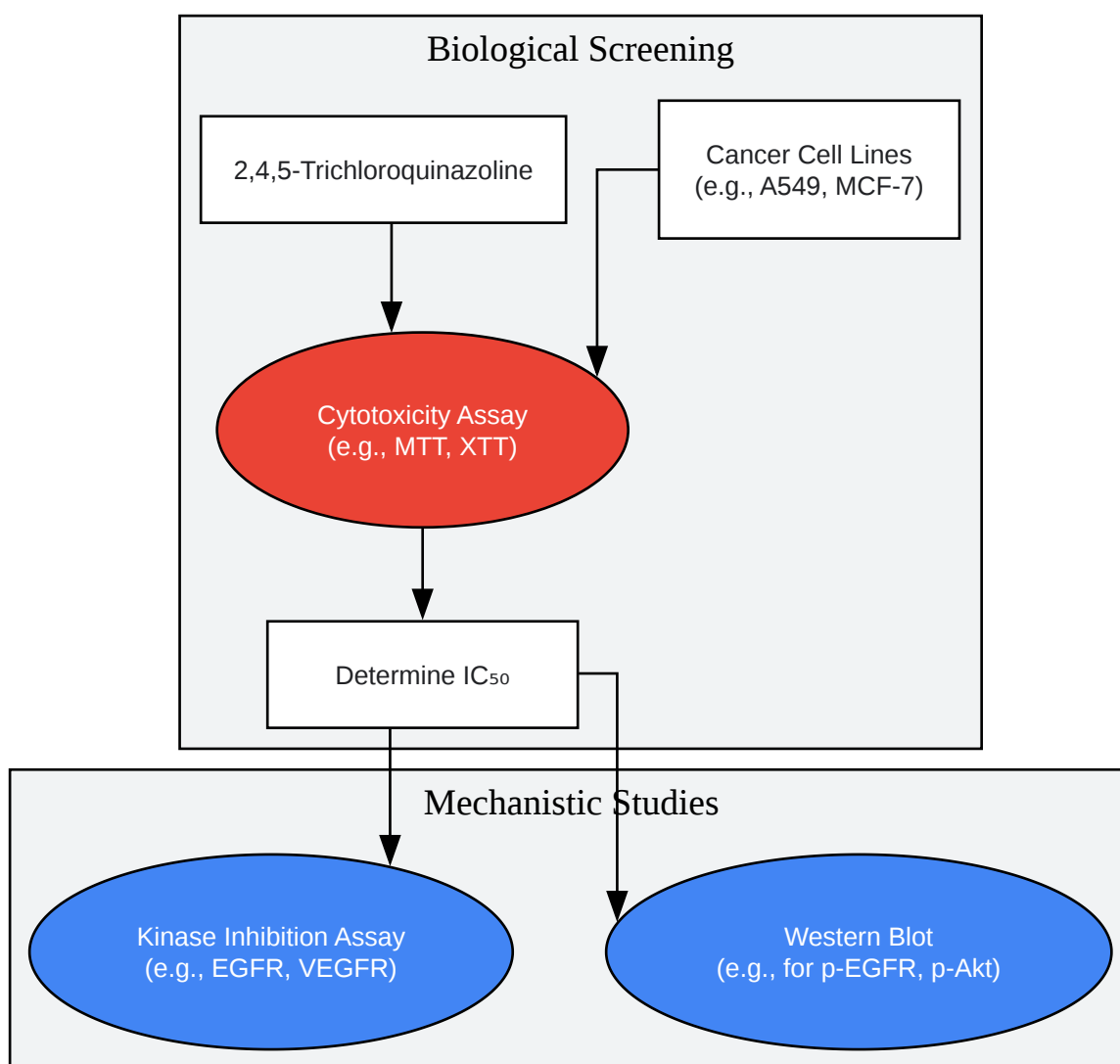
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A generalized workflow for the synthesis and characterization of **2,4,5-Trichloroquinazoline**.

Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or the signaling pathways modulated by **2,4,5-Trichloroquinazoline**. The broader class of quinazoline derivatives is well-known for a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory effects.[1] Given that many quinazoline-based anticancer agents function as kinase inhibitors, particularly of EGFR, it is plausible that **2,4,5-trichloroquinazoline** could be investigated for similar activities.

Hypothetical Biological Screening Workflow:



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A hypothetical workflow for evaluating the anticancer activity of **2,4,5-Trichloroquinazoline**.

Conclusion

2,4,5-Trichloroquinazoline is a chemical compound with potential applications in medicinal chemistry, particularly as a synthetic intermediate for novel therapeutics. However, there is a significant lack of publicly available data on its physicochemical properties, detailed synthetic methods, and biological activities. Further research is required to fully characterize this molecule and to explore its potential in drug discovery and development. The information provided herein serves as a baseline for researchers and scientists interested in this specific and under-investigated quinazoline derivative.

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